

Boc-D-FMK: A Technical Guide to its Role in Apoptosis Inhibition

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Compound of Interest

Compound Name: Boc-D-FMK

Cat. No.: B3029370

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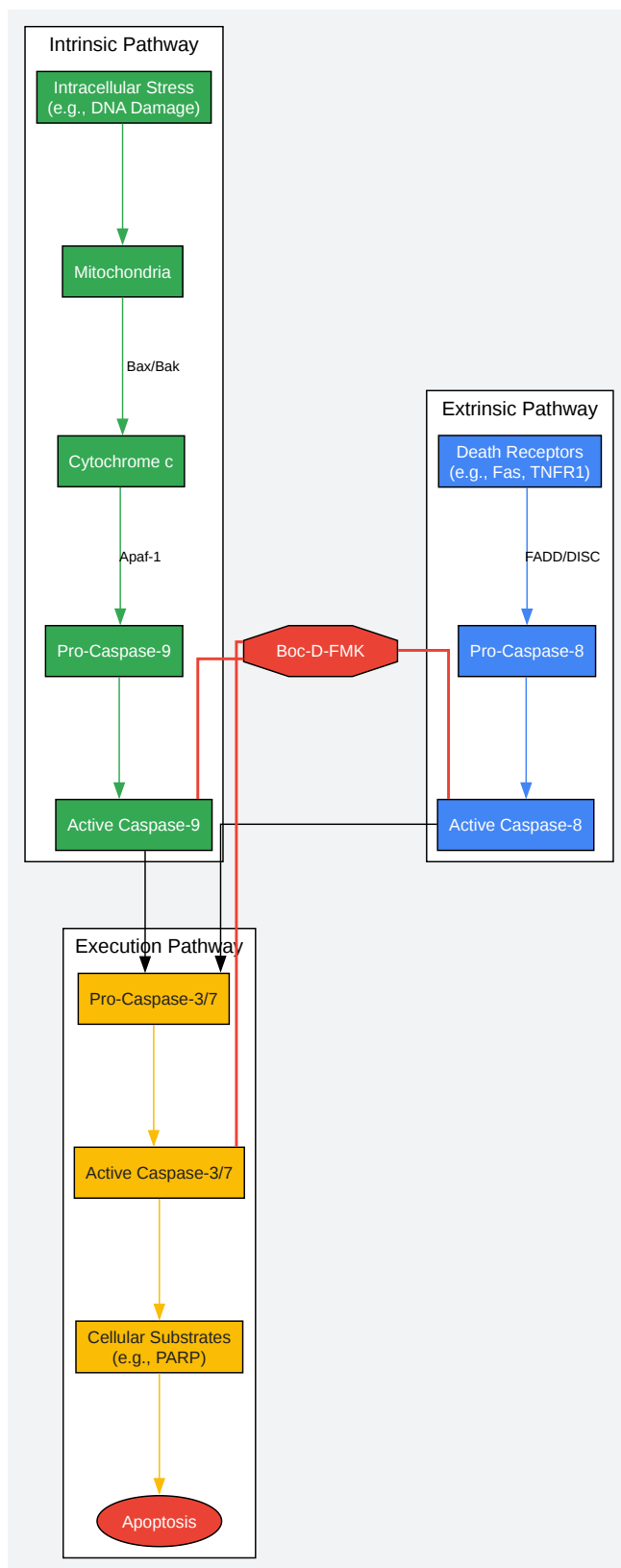
For Researchers, Scientists, and Drug Development Professionals

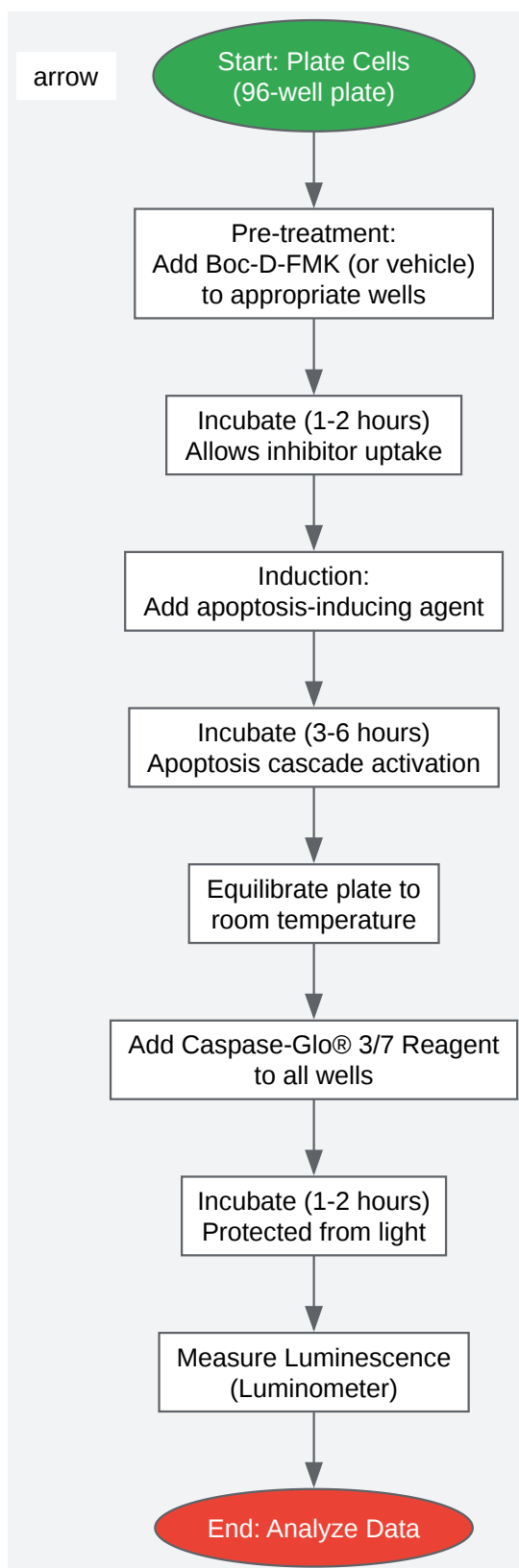
This technical guide provides an in-depth examination of **Boc-D-FMK** (tert-butyloxycarbonyl-Asp(OMe)-fluoromethylketone), a widely utilized tool in apoptosis research. We will explore its mechanism of action, present its inhibitory profile against key caspases, detail experimental protocols for its application, and visualize the complex cellular pathways it modulates.

Core Mechanism of Action: Pan-Caspase Inhibition

Boc-D-FMK functions as a broad-spectrum, irreversible inhibitor of caspases, the central proteases executing the apoptotic program. Its inhibitory action stems from the fluoromethylketone (FMK) group, which forms a covalent thioether linkage with the cysteine residue in the active site of the target caspase. This irreversible binding permanently inactivates the enzyme, thereby blocking all downstream apoptotic events.

By targeting the entire caspase family, **Boc-D-FMK** effectively blocks both the extrinsic (death receptor-mediated) and intrinsic (mitochondrial) pathways of apoptosis. It inhibits initiator caspases, such as Caspase-8 and Caspase-9, preventing the activation of the caspase cascade. Furthermore, it neutralizes executioner caspases, including Caspase-3 and Caspase-7, which are responsible for cleaving key cellular substrates and dismantling the cell.





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